

Application Notes and Protocols for N-Tetracosanoyl-D-sphingosine 1-benzoate Powder

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Compound of Interest

Compound Name: *N-Tetracosanoyl-D-sphingosine 1-benzoate*

Cat. No.: B571269

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed procedures for the safe handling, storage, and experimental use of **N-Tetracosanoyl-D-sphingosine 1-benzoate** powder. The information is compiled to ensure laboratory safety and experimental success.

Section 1: Product Information and Safety Data Summary

N-Tetracosanoyl-D-sphingosine 1-benzoate is a complex sphingolipid, a derivative of D-sphingosine acylated with a very-long-chain fatty acid (tetracosanoic acid, C24:0) and esterified with a benzoate group at the 1-position. Understanding its chemical nature is crucial for its proper handling.

Chemical Information:

Property	Value
Synonyms	N-Lignoceroyl-D-sphingosine 1-benzoate
CAS Number	123446-98-0[1]
Molecular Formula	C ₄₉ H ₈₇ NO ₄ [1]
Molecular Weight	754.22 g/mol [1]

Hazard Identification and Safety Precautions:

While specific hazard data for **N-Tetracosanoyl-D-sphingosine 1-benzoate** is limited, it is prudent to handle it as a potentially hazardous substance. General good laboratory practices should always be followed.

Hazard	Precautionary Statement
Acute Toxicity	Data not available. Avoid direct contact and inhalation.
Skin Corrosion/Irritation	May cause skin irritation. Wear protective gloves and clothing.[2]
Eye Damage/Irritation	May cause serious eye irritation. Wear safety glasses or goggles.[2]
Respiratory Sensitization	Avoid breathing dust. Handle in a well-ventilated area or with respiratory protection.[2]

Section 2: Safe Handling and Storage Protocols

2.1 Personal Protective Equipment (PPE)

A comprehensive set of PPE is mandatory when handling **N-Tetracosanoyl-D-sphingosine 1-benzoate** powder to prevent exposure.

PPE	Specification
Gloves	Chemical-resistant gloves (e.g., nitrile) inspected before use.
Eye Protection	Safety glasses with side shields or chemical safety goggles.
Lab Coat	Standard laboratory coat.
Respiratory Protection	Use a NIOSH-approved respirator if handling large quantities or if dust cannot be controlled.

2.2 Storage Conditions

Proper storage is critical to maintain the integrity and stability of the compound.

Parameter	Recommendation
Temperature	Store in a freezer at -20°C for long-term storage. [3]
Atmosphere	Store under an inert atmosphere (e.g., argon or nitrogen) if possible, especially for unsaturated lipids. [4]
Container	Store in a tightly sealed glass vial with a Teflon-lined cap. [4]
Light	Protect from light.

2.3 Spill and Disposal Procedures

In the event of a spill, follow these procedures to ensure safety and proper cleanup.

Procedure	Steps
Spill Cleanup	1. Evacuate the area. 2. Wear appropriate PPE. 3. Gently sweep up the powder, avoiding dust generation. 4. Place in a sealed container for disposal. 5. Clean the spill area with a suitable solvent (e.g., ethanol) and then with soap and water.
Disposal	Dispose of waste in accordance with local, state, and federal regulations. This may involve incineration by a licensed chemical disposal company.

Section 3: Experimental Protocols

3.1 Preparation of Stock Solutions

Due to the hydrophobic nature of very-long-chain ceramides, dissolving **N-Tetracosanoyl-D-sphingosine 1-benzoate** requires specific solvents and techniques.

Protocol 3.1.1: Dissolving in Organic Solvents

- **Solvent Selection:** Chloroform is a common solvent for ceramides, though it is only slightly soluble in it.^[5] A mixture of chloroform and methanol (e.g., 2:1 v/v) can improve solubility.^[6] For cell culture applications, ethanol or DMSO are preferred.
- **Procedure:** a. Weigh the desired amount of **N-Tetracosanoyl-D-sphingosine 1-benzoate** powder in a glass vial. b. Add the chosen solvent to the desired concentration (e.g., 1-10 mg/mL). c. To aid dissolution, gently warm the vial in a water bath (up to 40°C) and sonicate until the solution is clear.^[6] d. Store the stock solution at -20°C in a tightly sealed glass vial with a Teflon-lined cap.

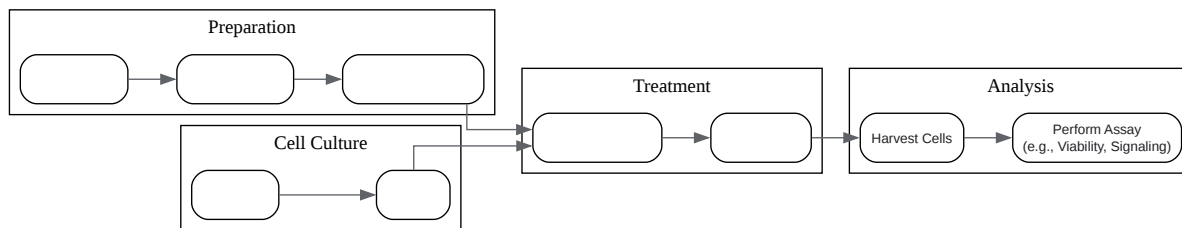
Protocol 3.1.2: Preparation for Cell Culture Applications

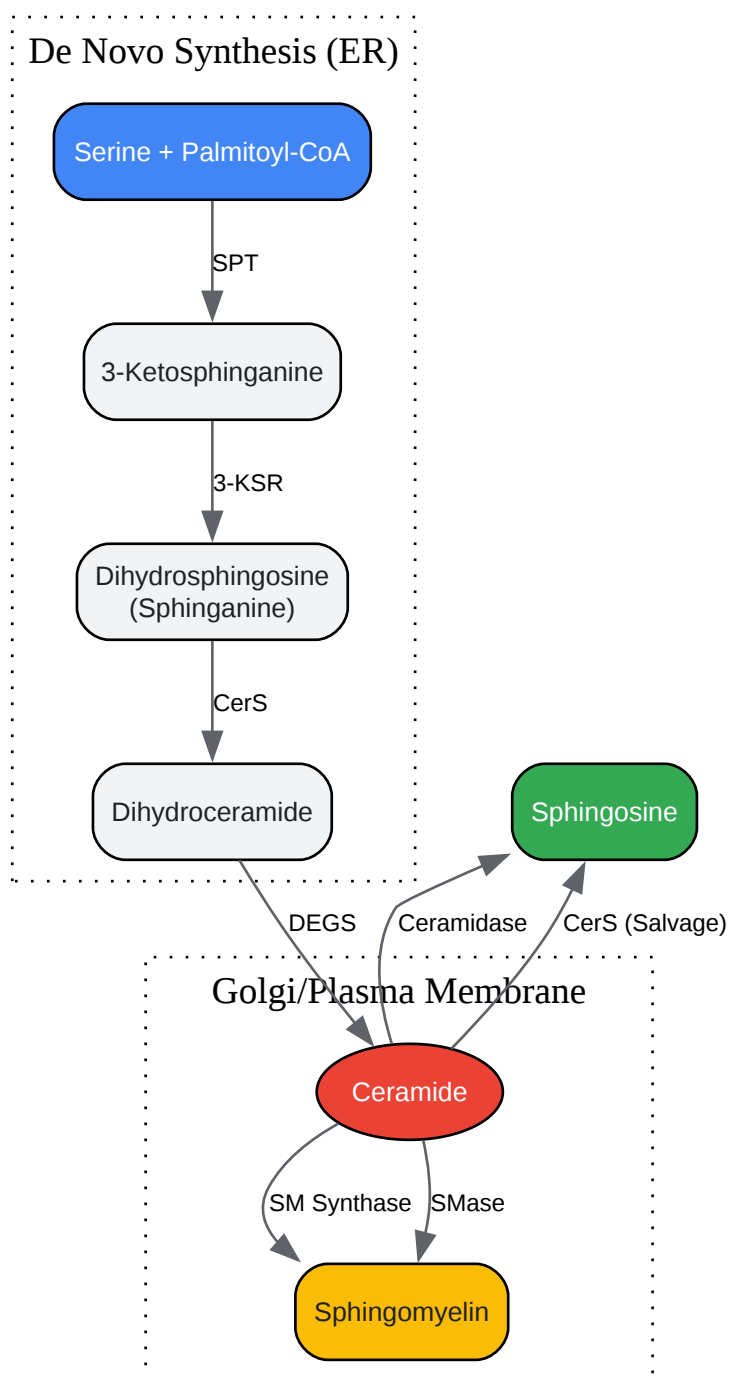
Delivering hydrophobic lipids to cells in an aqueous culture medium presents a challenge. The following methods can be employed.

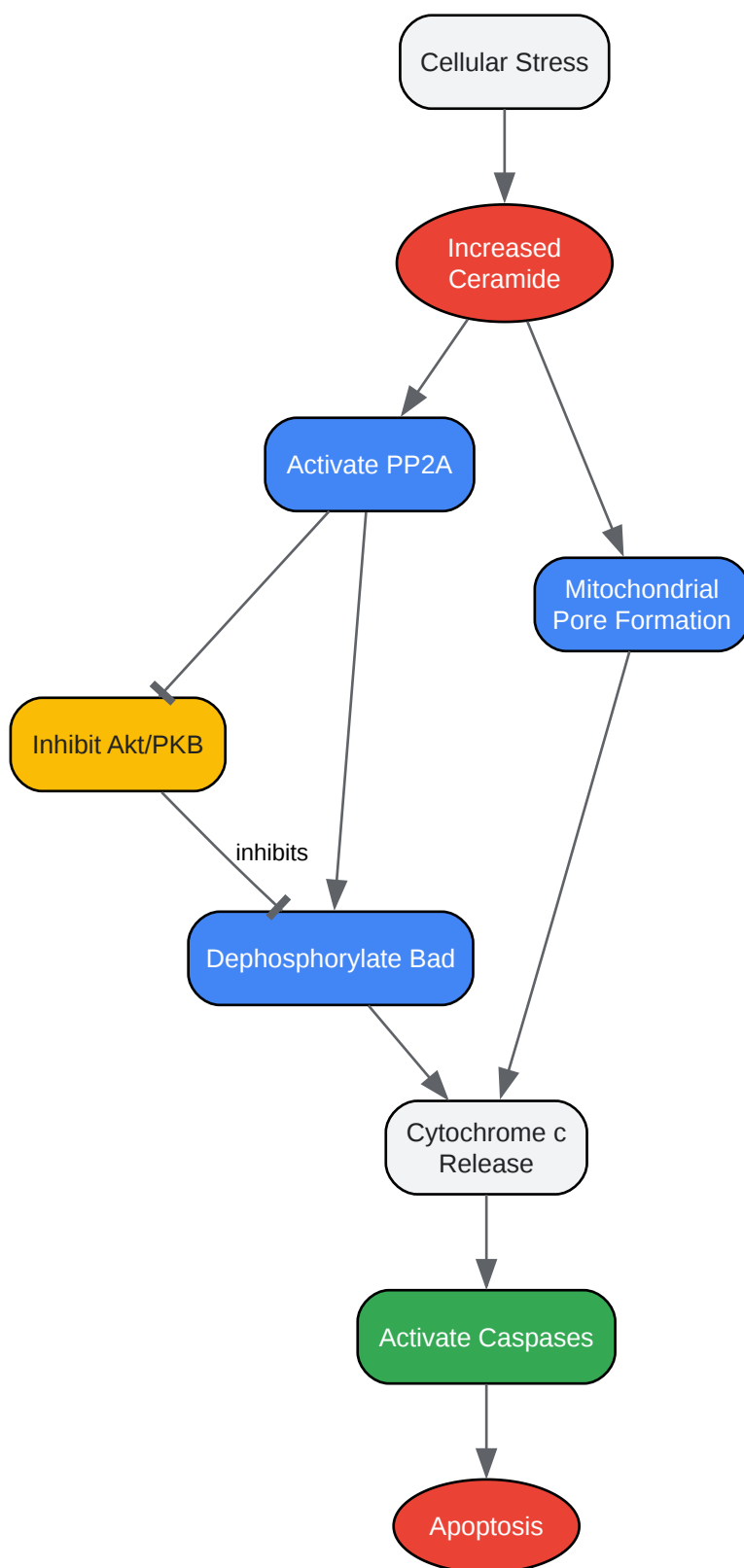
- Method A: Ethanol/Dodecane Vehicle^[7]
 - Prepare a stock solution in 100% ethanol.
 - Prepare a working solution by diluting the stock in a vehicle of ethanol:dodecane (98:2 v/v).
 - Add the working solution to the cell culture medium with vigorous vortexing to disperse the lipid. The final concentration of the vehicle in the medium should be kept low (e.g., <0.5%) to avoid toxicity.
- Method B: Bovine Serum Albumin (BSA) Complexation
 - Prepare a stock solution in an organic solvent (e.g., ethanol or chloroform:methanol).
 - Aliquot the desired amount into a new glass tube and evaporate the solvent under a stream of nitrogen to form a thin lipid film.
 - Prepare a solution of fatty acid-free BSA in serum-free culture medium (e.g., 1-2% w/v).
 - Add the BSA solution to the lipid film and vortex or sonicate until the lipid is resuspended. This forms a lipid-BSA complex that is more soluble in the aqueous medium.

3.2 Experimental Workflow for Cell Treatment

The following diagram illustrates a general workflow for treating cultured cells with **N-Tetracosanoyl-D-sphingosine 1-benzoate**.







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